

# Technical Support Center: Mitigating Trinexapac-ethyl Spray Drift and Off-Target Effects

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## Compound of Interest

Compound Name: Trinexapac-ethyl

Cat. No.: B166841

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) to minimize spray drift and off-target effects of **Trinexapac-ethyl** (TE) during experimental applications.

## Troubleshooting Guide

This guide addresses common issues encountered during the application of **Trinexapac-ethyl**, offering potential causes and solutions to mitigate off-target effects.

Issue	Potential Cause(s)	Recommended Solution(s)
Visible damage to adjacent non-target plants (e.g., leaf curling, stunting)	Spray Drift: Fine spray droplets carried by wind to unintended areas.	<ul style="list-style-type: none"><li>- Nozzle Selection: Utilize air-induction (AI) or other low-drift nozzles to produce coarser droplets.</li><li>- Adjuvant Use: Incorporate a drift-reducing adjuvant into the spray solution.</li><li>- Application Parameters: Reduce spray pressure, lower boom height, and decrease sprayer speed.</li><li>- Weather Conditions: Avoid spraying in wind speeds exceeding 10 mph. Monitor for temperature inversions (calm, clear conditions), which can trap and carry fine droplets over long distances.<sup>[1]</sup></li></ul>
Inconsistent or reduced efficacy of Trinexapac-ethyl on the target crop	Improper Application: Poor coverage, incorrect droplet size, or environmental factors affecting absorption.	<ul style="list-style-type: none"><li>- Droplet Size: While aiming to reduce drift, ensure droplets are not so coarse that they bounce off the target foliage. A medium to coarse droplet spectrum is often optimal.</li><li>- Carrier Volume: Ensure adequate carrier volume for thorough coverage of the target plant tissue. For some applications, lower carrier volumes can increase efficacy.</li><li>- Weather: Apply when temperatures are moderate and humidity is not excessively low to prevent rapid droplet evaporation.<sup>[1]</sup></li><li>- Adjuvants: Use a surfactant to improve</li></ul>

spreading and absorption on the leaf surface.

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Observed effects on non-target insects or pollinators	Direct Spray or Drift: Insects present in the treated area or in adjacent areas affected by drift.	<ul style="list-style-type: none"><li>- Timing of Application: Avoid spraying during peak pollinator activity. Apply early in the morning or late in the evening.</li><li>- Product Selection: Trinexapac-ethyl has been shown to be largely harmless to some pollinators like the buff-tailed bumblebee (<i>Bombus terrestris</i>). However, minimizing direct exposure is always best practice.</li><li>- Drift Reduction: Implement all available drift reduction strategies to protect non-target areas.</li></ul>
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Unintended interaction with other agrochemicals	Tank Mixing Incompatibility or Drift Interaction: Chemical reactions in the tank or off-target movement of other products onto TE-treated areas.	<ul style="list-style-type: none"><li>- Jar Test: Always perform a jar test to check for physical compatibility before tank-mixing Trinexapac-ethyl with other products.</li><li>- Label Recommendations: Follow all label instructions regarding tank-mixing partners.</li><li>- Glyphosate Interaction: Be aware that TE application can sometimes increase the phytotoxicity of glyphosate drift on certain wheat cultivars.<sup>[2]</sup></li></ul>
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## Frequently Asked Questions (FAQs)

1. What is the primary mechanism of **Trinexapac-ethyl** and how does it relate to off-target effects?

**Trinexapac-ethyl** is a plant growth regulator that inhibits the biosynthesis of gibberellins, a class of hormones responsible for cell elongation. Specifically, it blocks the 3 $\beta$ -hydroxylase enzyme, which catalyzes a late-stage step in the gibberellin production pathway. This leads to reduced stem elongation and a more compact plant structure. When TE drifts onto non-target plants, it can cause unintended growth regulation, leading to stunting, altered morphology, and in some cases, reduced yield.

## 2. How significant is the risk of **Trinexapac-ethyl** spray drift?

The risk of spray drift is influenced by numerous factors, not just the chemical properties of **Trinexapac-ethyl** itself. Application method, equipment, and weather conditions are the primary drivers of drift. Fine spray droplets (less than 150 microns in diameter) are most prone to drift. Therefore, managing droplet size is the most critical factor in reducing drift potential.

## 3. What are the most effective methods to reduce **Trinexapac-ethyl** spray drift?

A multi-faceted approach is most effective:

- **Nozzle Technology:** The use of air-induction (AI) nozzles can reduce the number of driftable fine droplets by 70-90% compared to standard flat-fan nozzles.
- **Drift Reduction Adjuvants:** Certain adjuvants, such as polymers and oil-based formulations, can increase droplet size and reduce the number of fine droplets, leading to a significant decrease in drift.
- **Sprayer Settings:** Lowering the boom height, reducing sprayer speed, and using lower spray pressures all contribute to larger droplet sizes and less drift.
- **Environmental Awareness:** Spraying should be avoided during high winds, and applicators should be trained to recognize conditions that favor temperature inversions.

## 4. Are there specific adjuvants recommended for use with **Trinexapac-ethyl** to reduce drift?

While specific studies quantifying drift reduction for **Trinexapac-ethyl** with particular adjuvants are limited, the principles of using drift-reducing adjuvants apply. Adjuvants containing polymers, guar gum, or oil-based formulations are generally effective at increasing droplet size

and reducing drift potential for many pesticides. It is crucial to ensure compatibility of any adjuvant with the specific **Trinexapac-ethyl** formulation being used by conducting a jar test.

5. What are the known off-target effects of **Trinexapac-ethyl** on non-target plants and organisms?

- **Plants:** Off-target drift of **Trinexapac-ethyl** can cause stunting and morphological changes in sensitive broadleaf crops and other non-target vegetation. For example, studies on sunflowers have shown that while they are relatively tolerant to TE drift, other herbicides it might be mixed with, like glyphosate, can cause significant damage.
- **Insects:** Research on the buff-tailed bumblebee (*Bombus terrestris*) has indicated that **Trinexapac-ethyl** is likely harmless to these important pollinators. However, it is always advisable to minimize direct exposure of any pesticide to non-target insects.
- **Aquatic Life:** As with any agricultural chemical, runoff into waterways should be prevented. The environmental fate of **Trinexapac-ethyl** indicates that it can be mobile in soil, so measures to prevent runoff are important.

## Data on Drift Reduction Technologies

Disclaimer: The following tables summarize quantitative data on the effectiveness of various drift reduction technologies. This data is derived from studies on a range of pesticides and is intended to illustrate the principles of drift reduction. Specific performance with **Trinexapac-ethyl** may vary, and users should conduct their own evaluations.

Table 1: Effect of Nozzle Type on Spray Drift Reduction

Nozzle Type	Droplet Size Classification	Approximate Drift Reduction Potential (%) vs. Standard Flat Fan
Standard Flat Fan	Fine to Medium	0 (Reference)
Pre-Orifice Flat Fan	Medium to Coarse	50 - 75
Air Induction (AI) Flat Fan	Coarse to Very Coarse	70 - 90+
Turbo TeeJet Induction (TTI)	Extremely Coarse	>90

Table 2: Efficacy of Drift Reduction Adjuvants

Adjuvant Type	Mechanism of Action	Approximate Drift Reduction Potential (%)
Polymer-based	Increases spray solution viscosity, leading to larger droplets.	40 - 85+
Oil-based (e.g., MSO)	Increases droplet size and reduces evaporation.	20 - 60
Guar Gum	Increases viscosity.	30 - 70

## Experimental Protocols

### Protocol: Assessing Off-Target Deposition of **Trinexapac-ethyl** Using a Wind Tunnel

This protocol provides a standardized methodology for quantifying the spray drift potential of **Trinexapac-ethyl** formulations under controlled laboratory conditions.

1. Objective: To determine the downwind deposition of a **Trinexapac-ethyl** spray solution as influenced by nozzle type, spray pressure, and the inclusion of adjuvants.

2. Materials:

- Low-speed wind tunnel with adjustable wind speed.
- Spray nozzle assembly with adjustable height and pressure.
- Laser diffraction particle size analyzer.
- Fluorometer or High-Performance Liquid Chromatograph (HPLC).
- Water-sensitive paper or Mylar collectors.
- **Trinexapac-ethyl** formulation.
- Drift-reducing adjuvants (optional).

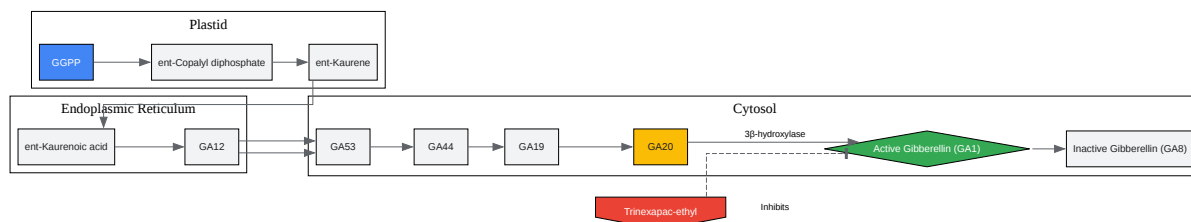
- Fluorescent tracer dye.

### 3. Methods:

- Spray Solution Preparation: Prepare the **Trinexapac-ethyl** spray solution at the desired concentration, including a fluorescent tracer dye at a known concentration. If testing adjuvants, prepare separate solutions according to the manufacturer's recommendations.
- Wind Tunnel Setup:
  - Set the wind speed to a constant, relevant velocity (e.g., 10 mph).
  - Position the spray nozzle at a fixed height above the wind tunnel floor.
  - Place collectors (water-sensitive paper or Mylar sheets) at set distances downwind from the nozzle (e.g., 1, 2, 5, and 10 meters).
- Droplet Size Analysis: Before conducting the deposition study, characterize the droplet size spectrum produced by each nozzle and pressure combination using the laser diffraction analyzer.
- Spray Application:
  - Pressurize the spray system to the desired level.
  - Activate the spray for a fixed duration, ensuring a consistent spray plume.
- Sample Collection and Analysis:
  - After spraying, carefully collect the downwind collectors.
  - If using water-sensitive paper, analyze the droplet density and size distribution using image analysis software.
  - If using Mylar collectors, wash the collectors with a known volume of solvent to recover the tracer dye.

- Analyze the concentration of the tracer dye in the wash solution using a fluorometer or HPLC.
- Data Calculation:
  - Calculate the amount of **Trinexapac-ethyl** deposited at each downwind distance based on the concentration of the tracer dye.
  - Express the deposition as a percentage of the applied rate.
  - Compare the deposition curves for different nozzle types, pressures, and adjuvant treatments to quantify the reduction in spray drift.

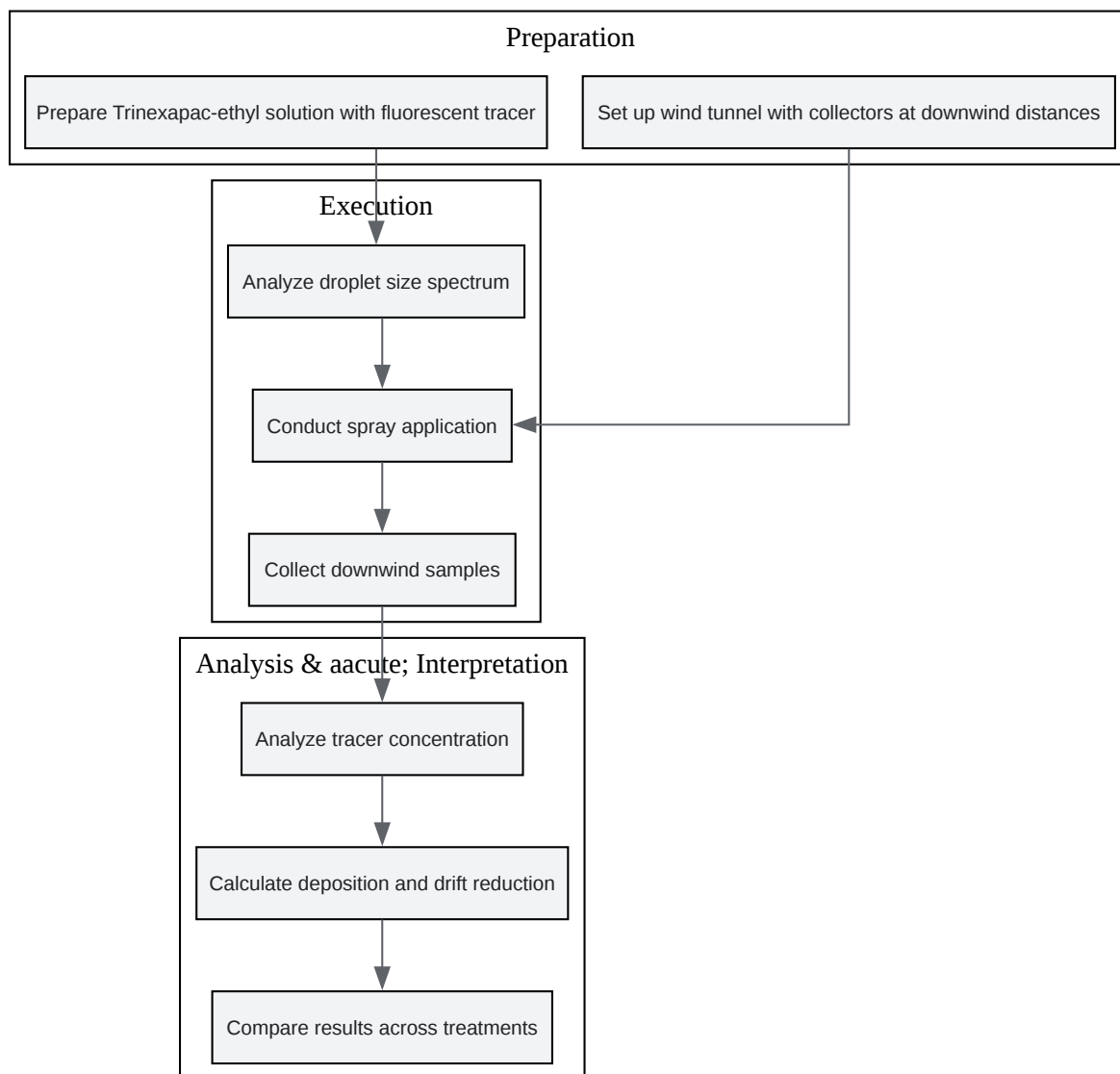
## Visualizations



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Caption: Gibberellin biosynthesis pathway and the inhibitory action of **Trinexapac-ethyl**.





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Caption: Experimental workflow for assessing **Trinexapac-ethyl** spray drift in a wind tunnel.

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## References

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